

Personal protective equipment for handling 4-Methyloctane

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Compound of Interest

Compound Name: 4-Methyloctane

Cat. No.: B165697

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Essential Safety and Handling Guide for 4-Methyloctane

This guide provides immediate safety, handling, and disposal protocols for **4-Methyloctane**, tailored for research and drug development professionals. Following these procedures is critical for ensuring laboratory safety and operational integrity.

Quantitative Data Summary

The physical and chemical properties of **4-Methyloctane** are summarized below. Understanding these properties is foundational to safe handling and experimental planning.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₉ H ₂₀ |
| Molecular Weight | 128.26 g/mol [1] |
| Appearance | Clear, colorless liquid[1][2][3] |
| Odor | Faint hydrocarbon or gasoline-like odor[1][2][4] |
| Density | 0.722 g/cm ³ [5][6] |
| Boiling Point | 141.6 °C at 760 mmHg[5][6] |
| Melting Point | -113.3 °C[5][6] |
| Flash Point | 24.2 °C[5][6] |
| Vapor Pressure | 7.26 mmHg at 25°C[5][6] |
| Solubility | Insoluble in water; soluble in organic solvents like hexane and toluene.[1] |

Operational Plan: Handling and Disposal

4-Methyloctane is a flammable liquid and vapor that poses a significant aspiration hazard.[3]
[4] Adherence to the following step-by-step procedures is mandatory.

Required Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The minimum required PPE for handling **4-Methyloctane** includes:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7][8][9][10]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves inspected prior to use.[8][9] The selected gloves must comply with EU Directive 89/686/EEC and the EN 374 standard.[8][9]

- Protective Clothing: Wear fire/flammable-resistant and impervious clothing.^{[7][8][9]} A lab coat is required at a minimum.
- Respiratory Protection:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors.^{[8][9][11]}
 - If exposure limits are exceeded or symptoms like irritation occur, use a full-face respirator with a Type A filter for organic gases and vapors (boiling point > 65°C).^{[7][8][9][10]}

Safe Handling Protocol

Preparation:

- Ensure an emergency eye wash station and safety shower are accessible.
- Work within a certified chemical fume hood to ensure adequate ventilation.^{[8][9]}
- Clear the workspace of all ignition sources, including heat, sparks, and open flames.^{[4][8][12]}
Use only explosion-proof electrical equipment.^{[4][8][12]}
- Assemble all necessary non-sparking tools and equipment before handling the chemical.^{[4][8][9][12]}
- Ground and bond all containers and receiving equipment to prevent the buildup of static electricity.^{[4][8][11][12]}

Execution:

- Don all required PPE as specified above.
- Carefully uncap the **4-Methyloctane** container.
- Perform the required transfer or experimental procedure, minimizing the generation of vapors or mists.^[13]
- Keep the container tightly closed when not in use.^{[4][8][12][13]}

- Avoid direct contact with skin and eyes.[\[8\]](#)[\[9\]](#)[\[13\]](#)

In Case of Exposure or Spill:

- Skin Contact: Immediately take off all contaminated clothing.[\[8\]](#)[\[11\]](#) Rinse the affected skin area with plenty of water.[\[8\]](#)[\[11\]](#)
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes and consult a doctor.[\[8\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[\[8\]](#) Call a poison center or doctor if you feel unwell.[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[8\]](#)[\[11\]](#) Immediately call a poison center or doctor.[\[8\]](#)[\[11\]](#) This is an aspiration hazard and may be fatal if swallowed and enters the airways.[\[3\]](#)[\[4\]](#)
- Spill: Remove all ignition sources.[\[8\]](#)[\[9\]](#) Use spark-proof tools and explosion-proof equipment to collect the material into suitable, closed containers for disposal.[\[8\]](#)[\[9\]](#) Do not allow the chemical to enter drains.[\[8\]](#)[\[9\]](#)

Storage Requirements

Proper storage is crucial to maintain chemical stability and prevent accidents.

- Store in a cool, dark, and well-ventilated area.[\[4\]](#)[\[13\]](#)
- Keep containers tightly closed to prevent leakage and evaporation.[\[4\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)
- The storage area should be locked to restrict unauthorized access.[\[4\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)
- Store away from incompatible materials, particularly oxidizing agents.[\[13\]](#)

Disposal Plan

Chemical waste must be managed in compliance with all local, state, and federal regulations.
[\[11\]](#)[\[12\]](#)

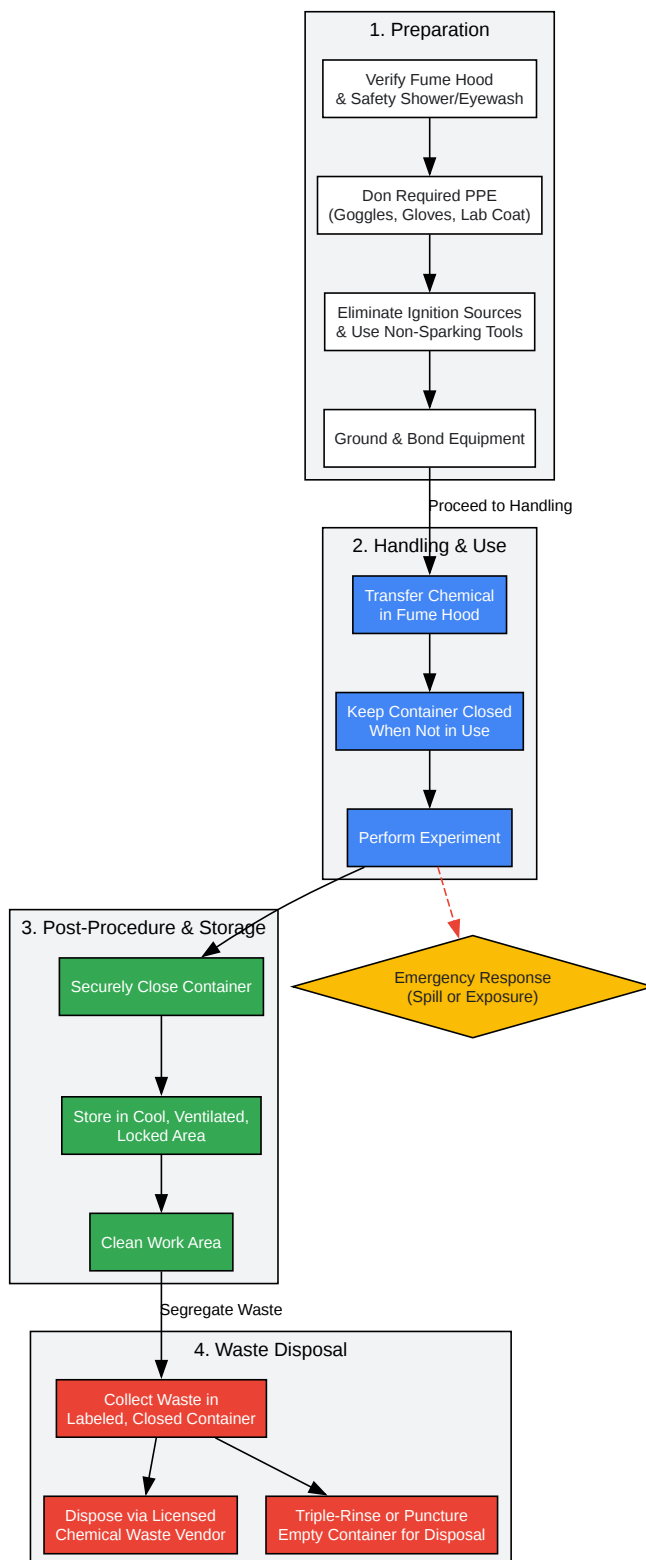
- Chemical Waste:

- Dispose of **4-Methyloctane** waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[8]
- Do not dispose of the chemical into sewer systems, waterways, or the general environment.[8][9][12]
- Collect waste in clearly labeled, suitable, and closed containers.[8][9]
- Container Disposal:
 - Empty containers may be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[8]
 - Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill, as permitted by regulations.[8]

Workflow Diagram

The following diagram illustrates the standard operating procedure for safely handling **4-Methyloctane** from preparation to disposal.

4-Methyloctane Safe Handling Workflow

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References

- 1. 4-Methyloctane | 2216-34-4 | Benchchem [benchchem.com]
- 2. 4-METHYLOCTANE | 2216-34-4 [chemicalbook.com]
- 3. 4-Methyloctane | C₉H₂₀ | CID 16665 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. lookchem.com [lookchem.com]
- 6. Page loading... [wap.guidechem.com]
- 7. echemi.com [echemi.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. carlroth.com [carlroth.com]
- 11. cdn.chemservice.com [cdn.chemservice.com]
- 12. spectrumchemical.com [spectrumchemical.com]
- 13. tcichemicals.com [tcichemicals.com]
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